

Application Note: High-Efficiency Fabrication of PTB7:PC71BM Organic Solar Cells

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Compound of Interest

Compound Name: 4,6-Dihydrothieno[3,4-b]thiophene

Cat. No.: B12281246

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Executive Summary

This application note details the fabrication protocol for organic solar cells utilizing the low-bandgap donor polymer PTB7 (Poly[[4,8-bis[(2-ethylhexyl)oxy]benzo[1,2-b:4,5-b']dithiophene-2,6-diyl]]-[3-fluoro-2-[(2-ethylhexyl)carbonyl]thieno[3,4-b]thiophenediyl]]) and the acceptor PC

BM.[\[1\]](#)

While newer non-fullerene acceptors (NFAs) exist, the PTB7:PC

BM system remains a critical "reference standard" for verifying fabrication lines and testing interlayer innovations due to its well-understood nanomorphology and sensitivity to processing additives. This guide emphasizes the Conventional Architecture (ITO/PEDOT:PSS/Active/Ca/Al) enhanced by solvent additive engineering (DIO) and methanol washing to achieve Power Conversion Efficiencies (PCE) targeting >8-9%.

Scientific Mechanism & Material Considerations

The Donor-Acceptor Bulk Heterojunction

The core of the device is the Bulk Heterojunction (BHJ), a bicontinuous interpenetrating network of donor (PTB7) and acceptor (PC

BM).

- PTB7 Role: Absorbs photons (primarily 550–750 nm) to generate excitons. Its thieno[3,4-b]thiophene backbone lowers the HOMO level, increasing Open Circuit Voltage ().

- PC

BM Role: Provides strong absorption in the blue/green region (unlike PC

BM) and acts as the electron transport channel.

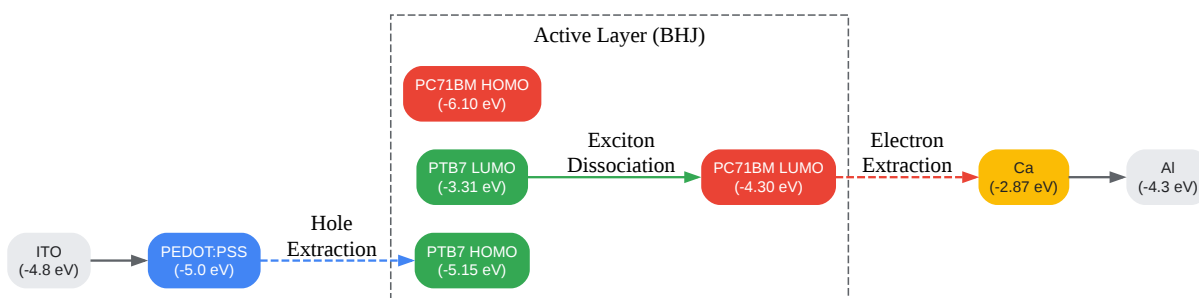
- Morphology Control: PTB7 tends to form large aggregates. The addition of 1,8-Diiodooctane (DIO) is non-negotiable; it selectively dissolves PC

BM and has a high boiling point, allowing the polymer to crystallize first while the fullerene remains dispersed, preventing large phase separation.

Energy Level Alignment

Efficient charge extraction requires cascading energy levels. The diagram below illustrates the thermodynamic drive for exciton dissociation (

).



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Caption: Energy level alignment facilitating charge transfer. Note the offset between PTB7 and PC71BM LUMO levels driving exciton splitting.

Fabrication Protocol

Materials & Reagents

Component	Material	Specification
Donor	PTB7	Mw > 80 kDa, PDI < 2.5
Acceptor	PC	>99% purity
	BM	
Solvent	Chlorobenzene (CB)	Anhydrous, 99.8%
Additive	1,8-Diiodooctane (DIO)	3% by volume
Hole Transport	PEDOT:PSS	Clevios P VP Al 4083
Interlayer	Methanol (MeOH)	Anhydrous (for washing)
Cathode	Calcium (Ca) / Aluminum (Al)	Pellets/Shot for evaporation

Solution Preparation (Critical Step)

Pre-requisite: All active layer preparation must occur in a Nitrogen Glovebox ().

- Weighing: Weigh 10 mg of PTB7 and 15 mg of PC BM (Ratio 1:1.5 wt/wt).
- Solvent Mixing: Prepare the solvent blend: 970 μ L Chlorobenzene (CB) + 30 μ L DIO.
- Dissolution: Add 1 mL of the solvent blend to the vial containing PTB7:PC BM.
 - Target Concentration: 25 mg/mL total solids.

- Stirring: Stir at 70°C for at least 6 hours (or overnight) to ensure full dissolution.
- Filtration: Filter through a 0.45 µm PTFE filter just before coating. Note: Do not use PVDF filters as they may react with certain solvents.

Device Fabrication Workflow

Step 1: Substrate Preparation^[2]

- Etching: Pattern ITO glass (typically 15
).^[2]
- Cleaning: Sonicate sequentially in detergent water, deionized water, acetone, and isopropanol (15 min each).
- Activation: UV-Ozone treat for 15 minutes to increase ITO work function and wettability.

Step 2: Hole Transport Layer (PEDOT:PSS)

- Filter PEDOT:PSS (0.45 µm PES).
- Spin coat at 3000–4000 rpm for 40s (Target: 30–40 nm).
- Anneal: Bake at 150°C for 15 mins in air to remove water.
- Transfer to Glovebox immediately after annealing.

Step 3: Active Layer Deposition (The "Art" of the Device)

- Spin Coating: Dispense 25 µL of the warm PTB7:PC
BM solution.
 - Speed: 1000–1500 rpm (optimize for ~100 nm thickness).
 - Time: 60 seconds (or until dry).
 - Observation: The film should appear dark blue/purple and uniform.

- Drying: Allow the film to dry in the glovebox antechamber or under vacuum for 20 mins to remove residual solvent. Note: PTB7 generally does NOT require thermal annealing; heat can degrade the morphology.

Step 4: Methanol Treatment (Performance Booster)

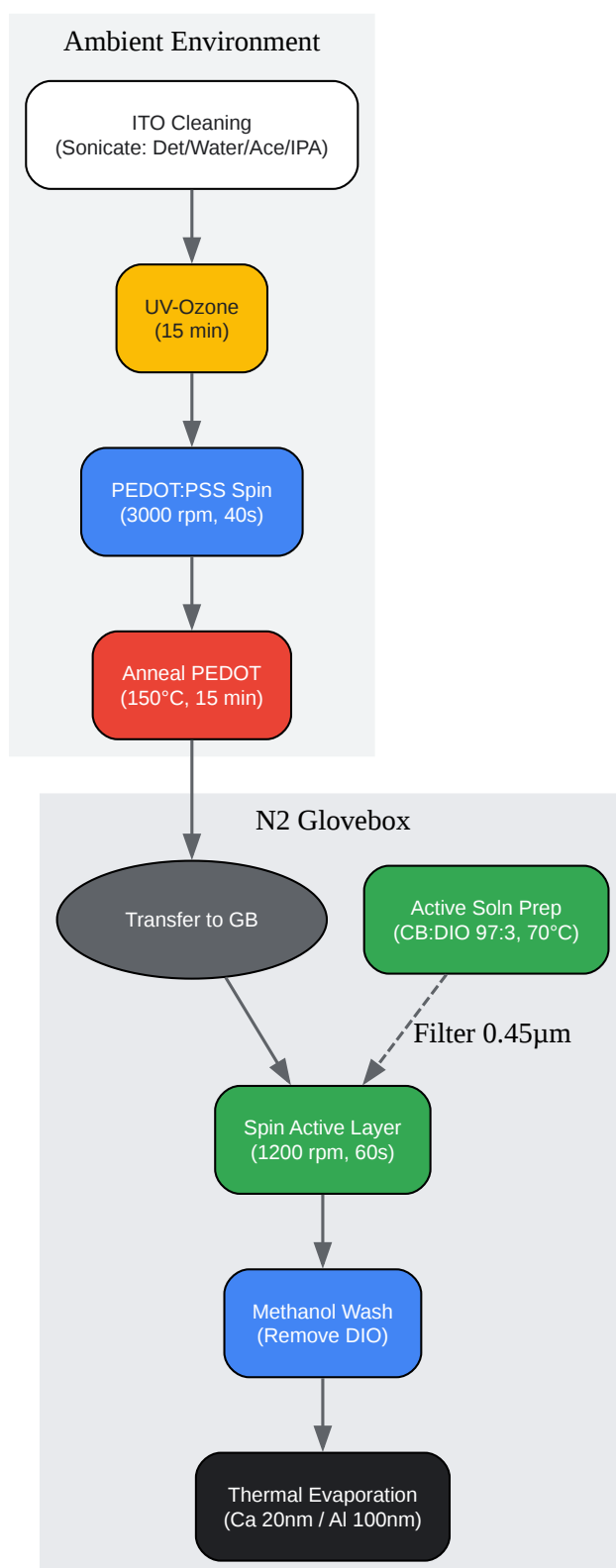
Why? Methanol washing removes residual DIO and reduces surface trap density without dissolving the active layer.

- Spin coat pure Methanol (MeOH) onto the dry active layer.
- Speed: 2000 rpm for 30s.
- Result: Often increases Fill Factor (FF) by 5–10%.

Step 5: Top Electrode Deposition

- Transfer to thermal evaporator (Vacuum < Torr).
- Calcium (Ca): Deposit 20 nm at 0.5 Å/s.
- Aluminum (Al): Deposit 100 nm at 1–5 Å/s.

Process Workflow Diagram



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Caption: Step-by-step fabrication workflow separating ambient and inert gas processes.

Characterization & Expected Metrics

Upon successful fabrication, devices should be characterized under AM1.5G illumination (100 mW/cm²).

Metric	Typical Range	High-Performance Target	Cause of Failure (Low Value)
(V)	0.70 – 0.72	0.74	Short circuits (thin film), bad energy alignment.
(mA/cm ²)	14 – 16	>17	Thick active layer (recombination), poor absorption.
Fill Factor (%)	65 – 68	>70	High series resistance, residual DIO (skip MeOH wash).
PCE (%)	7.0 – 8.0	>9.0	Morphology aggregation, oxygen exposure.

Troubleshooting Guide

- S-Shaped J-V Curve: Usually indicates an extraction barrier. Check if the Ca layer oxidized (did the vacuum break?) or if the PEDOT:PSS is too thick.
- Low
: Active layer is likely too thin (<80 nm) or too thick (>120 nm). Adjust spin speed between 800–2000 rpm.
- Macroscopic Defects: "Comets" or pinholes in the active layer suggest the PTB7 was not fully dissolved. Increase stirring time or temperature (up to 90°C) during solution prep.

References

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Sources

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- [2. Charge transport and extraction of PTB7:PC 71 BM organic solar cells: effect of film thickness and thermal-annealing - RSC Advances \(RSC Publishing\)](#)
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